

stability studies of 5-Chloro-4-fluoro-1-methyl-1H-pyrazole

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Chloro-4-fluoro-1-methyl-1H-pyrazole

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Title: Comprehensive Stability Profiling of **5-Chloro-4-fluoro-1-methyl-1H-pyrazole**: A Technical Guide for API Intermediate Qualification

Abstract This technical guide provides a rigorous framework for evaluating the stability of **5-Chloro-4-fluoro-1-methyl-1H-pyrazole** (CFMP), a critical intermediate in the synthesis of next-generation kinase inhibitors and agrochemicals. Synthesizing ICH Q1A(R2) regulatory standards with specific heterocyclic chemistry, this document outlines stress testing protocols, degradation mechanisms, and stability-indicating analytical methods (SIAM). It serves as a blueprint for researchers to establish shelf-life, handling limits, and re-test dates.

Chemical Identity & Physicochemical Baseline[1][2]

Before initiating stress testing, the molecule's baseline physicochemical profile must be established to differentiate between intrinsic instability and formulation-driven degradation.

Parameter	Specification / Value	Relevance to Stability
Chemical Name	5-Chloro-4-fluoro-1-methyl-1H-pyrazole	Core Analyte
CAS Number	1546135-63-0	Identity Verification
Molecular Formula	C ₄ H ₄ ClFN ₂	Mass Balance Calculation
Molecular Weight	134.54 g/mol	Impurity Threshold Calculation
Physical State	Pale yellow to off-white solid	Color change indicates oxidation
Solubility	Soluble in MeOH, DMSO, DCM; Low in Water	Determines solvent for stress testing
pKa (Predicted)	~1.5 (Pyrazole N)	pH-dependent solubility/hydrolysis
LogP	~1.8	Lipophilicity/Retention behavior

Stability-Indicating Analytical Method (SIAM)

A validated HPLC method is prerequisite to stability studies. The following protocol is designed to separate the parent peak from polar hydrolytic degradants and non-polar oligomers.

Methodology: Reverse-Phase HPLC (Gradient)

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 3.5 µm).
Rationale: End-capping reduces peak tailing for basic nitrogen heterocycles.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5). Rationale: Suppresses ionization of the pyrazole nitrogen, sharpening peaks.
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.
- Column Temp: 30°C.

- Detection: UV-Vis Diode Array (DAD) at 254 nm (primary) and 220 nm (secondary).
- Injection Volume: 10 μ L.

Gradient Profile:

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibration
2.0	95	5	Injection hold
15.0	10	90	Gradient Ramp
20.0	10	90	Wash

| 20.1 | 95 | 5 | Re-equilibration |

Forced Degradation Protocols (Stress Testing)[4][5][6]

This section details the "Stress Testing" protocols. The goal is not to completely destroy the sample, but to achieve 5–20% degradation to identify likely breakdown pathways.

A. Hydrolytic Stress (Acid/Base/Neutral)

Objective:[1] Assess the lability of the C-Cl and C-F bonds.

- Acid Stress: Dissolve CFMP in 0.1 N HCl. Reflux at 60°C for 4–8 hours.
 - Mechanism Check: Look for acid-catalyzed dehalogenation.
- Base Stress: Dissolve CFMP in 0.1 N NaOH. Stir at RT for 4 hours. If stable, heat to 50°C.
 - Critical Insight: The 5-position chlorine is susceptible to Nucleophilic Aromatic Substitution (SNAr), especially if the ring is electron-deficient. The product is likely 4-fluoro-1-methyl-1H-pyrazol-5-ol (tautomerizing to the pyrazolone).
- Neutral: Reflux in water at 80°C for 24 hours.

B. Oxidative Stress

Objective: Evaluate susceptibility of the N-methyl group and the pyrazole double bonds.

- Protocol: Treat sample with 3% H₂O₂ at Room Temperature (RT) for 24 hours.
- Radical Stress (Optional): Use AIBN (Azobisisobutyronitrile) to simulate radical oxidation if peroxide yields no results.

C. Photostability

Objective: Test for radical dehalogenation.

- Protocol: Expose solid sample (thin layer) and solution (in quartz cuvette) to 1.2 million lux hours (visible) and 200 W-hr/m² (UV), per ICH Q1B.
- Mechanism: Halogenated heterocycles often undergo homolytic cleavage of the C-Cl bond under UV, leading to radical species and polymerization.

D. Thermal Stress

Objective: Solid-state stability.

- Protocol: Incubate solid substance at 80°C for 7 days. Compare against a control sample stored at 4°C.

Degradation Mechanistic Analysis

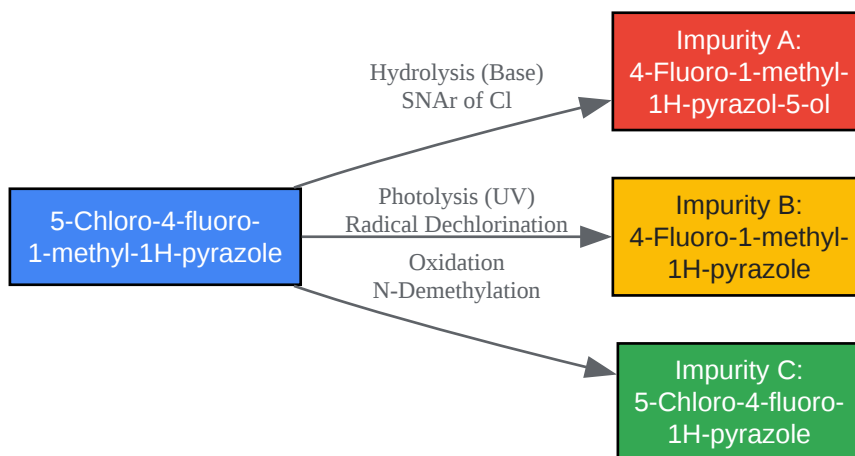
Understanding how the molecule breaks down is as important as knowing if it breaks down.

Predicted Degradation Pathways

- Nucleophilic Attack (Hydrolysis): The Chlorine at position 5 is the most labile leaving group. Under basic conditions (OH⁻), it is displaced to form 4-fluoro-1-methyl-1H-pyrazol-5-ol. This is the primary impurity to monitor.
- Photolytic Dehalogenation: UV light can cleave the C-Cl bond, replacing it with Hydrogen (forming 4-fluoro-1-methyl-1H-pyrazole) or leading to dimerization.

- N-Demethylation (Oxidative): Rare, but under harsh oxidation, the methyl group can be removed, leading to 5-chloro-4-fluoro-1H-pyrazole.

Visualization: Degradation Pathways[6][7]

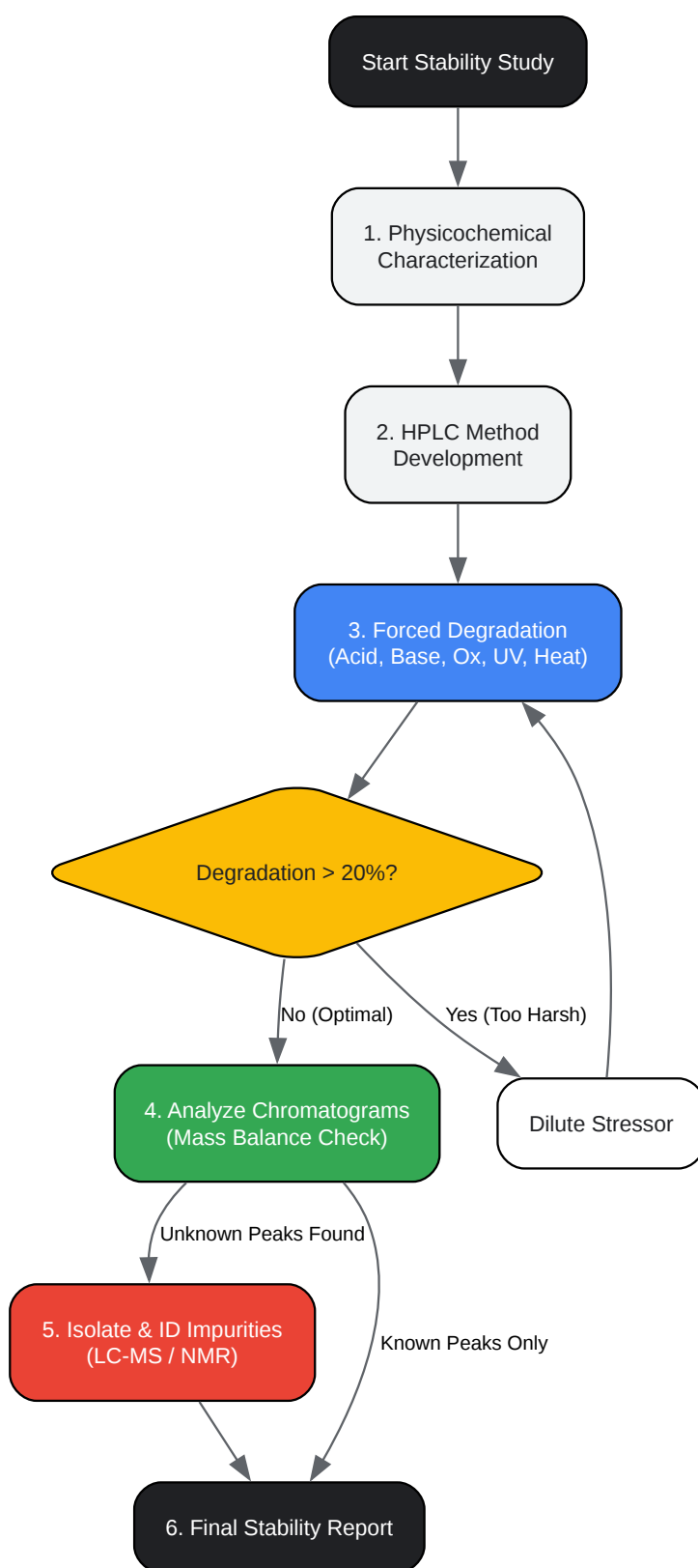


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Figure 1: Predicted degradation pathways for CFMP under stress conditions.

Stability Study Workflow

To ensure data integrity, follow this decision logic for executing the study.



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Figure 2: Logical workflow for executing a compliant stability study.

Handling & Storage Recommendations

Based on the chemical profile and typical behaviors of halogenated pyrazoles:

- **Storage:** Store in tightly sealed containers at 2–8°C (Refrigerated). The C-Cl bond is relatively stable, but the N-methyl group suggests avoiding high temperatures to prevent volatility or slow oxidation.
- **Light Protection:** Use amber glass vials or aluminum foil wrapping. Halogenated heterocycles are photosensitive.
- **Moisture:** Hygroscopicity is generally low, but hydrolysis under neutral conditions is possible over long durations. Store with desiccant.

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Sources

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